

Physical and chemical properties of prim-O-Glucosylangelicain

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An In-depth Technical Guide on prim-O-Glucosylangelicain

For Researchers, Scientists, and Drug Development Professionals

Abstract

prim-O-Glucosylangelicain is a naturally occurring furanocoumarin glucoside isolated from the roots of Cimicifuga foetida L.[1][2]. This technical guide provides a comprehensive overview of its known physical and chemical properties. While detailed experimental protocols for its isolation and characterization, as well as specific biological activities and associated signaling pathways, are not extensively documented in publicly accessible literature, this guide consolidates the available data and outlines general methodologies applicable to the study of similar natural products.

Physical and Chemical Properties

prim-O-Glucosylangelicain presents as a powder in its solid form.[1][3] Key identifying and physical characteristics are summarized in the tables below.

Table 1: General and Chemical Properties



Property	Value	Source
CAS Number	85889-15-2	[3]
Molecular Formula	C21H26O11	[1][3]
Molecular Weight	454.4 g/mol	[3]
IUPAC Name	(2S)-4-hydroxy-2-(2-hydroxypropan-2-yl)-7- [[(2R,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxymethyl]-2,3-dihydrofuro[3,2-g]chromen-5-one	[3]
SMILES	CC(C) (C1CC2=C(O1)C=C3C(=C2O) C(=O)C=C(O3)COC4C(C(C(C(C(C(C(C(C(C(C(C(C(C(C(C(C(C([1][3]
InChI Key	YMKQLZWZRFMJBN- UHFFFAOYSA-N	[1]
Physical Description	Powder	[1][3]
Purity	>98% (commercially available)	[3]

Table 2: Physical Properties



Property	Value	Source
Melting Point	130-132 °C	[1]
Optical Rotation	[α] ²² _D_ +13.7 (c, 0.580 in EtOH)	[1]
Solubility	Information not readily available. General advice for similar compounds suggests warming the tube at 37°C and using an ultrasonic bath to enhance solubility.	[3]
Storage	Store in a sealed, cool, and dry condition. Stock solutions can be stored below -20°C for several months.	[3]

Spectroscopic Data

Detailed spectroscopic data (¹H-NMR, ¹³C-NMR, IR, UV-Vis) for **prim-O-Glucosylangelicain** are not available in the searched literature. The following sections outline the general principles for acquiring and interpreting such data for furanocoumarin glucosides.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a fundamental technique for the structural elucidation of natural products.

- ¹H-NMR Spectroscopy: In the ¹H-NMR spectrum of a furanocoumarin glucoside, characteristic signals would be expected for the aromatic protons of the furanocoumarin core, the protons of the dihydrofuran ring, the protons of the hydroxypropyl side chain, and the protons of the glucose moiety. The anomeric proton of the glucose unit typically appears as a doublet in the region of δ 4.5-5.5 ppm.
- ¹³C-NMR Spectroscopy: The ¹³C-NMR spectrum would provide information on all carbon atoms in the molecule. Characteristic chemical shifts would be observed for the carbonyl



carbon of the lactone, the aromatic and olefinic carbons of the furanocoumarin system, the carbons of the dihydrofuran ring and the side chain, and the carbons of the glucose unit.

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of a molecule. For **prim-O-Glucosylangelicain**, a high-resolution mass spectrum would confirm the elemental composition of C₂₁H₂₆O₁₁. Tandem MS (MS/MS) experiments could be used to probe the structure by fragmenting the molecule and analyzing the resulting daughter ions. A characteristic fragmentation would be the loss of the glucose moiety.

Infrared (IR) Spectroscopy

The IR spectrum of **prim-O-Glucosylangelicain** would be expected to show characteristic absorption bands for the various functional groups present in the molecule. These would include:

- A broad absorption band in the region of 3500-3200 cm⁻¹ due to the O-H stretching vibrations of the hydroxyl groups.
- A strong absorption band around 1700-1750 cm⁻¹ corresponding to the C=O stretching vibration of the lactone.
- Absorption bands in the region of 1600-1450 cm⁻¹ due to C=C stretching vibrations of the aromatic and furan rings.
- Absorption bands in the region of 1200-1000 cm⁻¹ corresponding to C-O stretching vibrations.

Ultraviolet-Visible (UV-Vis) Spectroscopy

The UV-Vis spectrum of **prim-O-Glucosylangelicain**, dissolved in a suitable solvent like ethanol or methanol, would be expected to show absorption maxima characteristic of the furanocoumarin chromophore. Furanocoumarins typically exhibit strong absorption in the UV region between 200 and 400 nm.

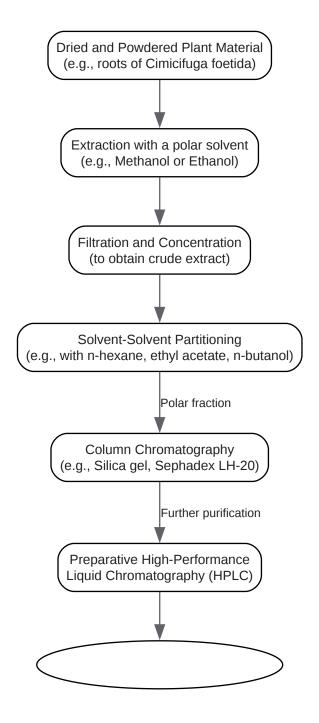
Experimental Protocols



Detailed, peer-reviewed experimental protocols for the isolation, purification, and characterization of **prim-O-Glucosylangelicain** are not available in the public domain. The following are generalized protocols based on standard phytochemical and analytical techniques.

General Isolation and Purification Workflow

The isolation of furanocoumarin glucosides from plant material typically involves the following steps:



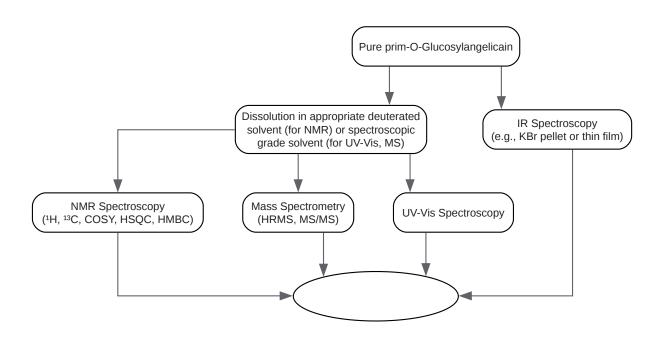


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Caption: General workflow for the isolation of **prim-O-Glucosylangelicain**.

Spectroscopic Analysis Protocol

A general protocol for the spectroscopic characterization of a purified compound like **prim-O-Glucosylangelicain** would involve:



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Caption: Workflow for spectroscopic analysis of **prim-O-Glucosylangelicain**.

Biological Activity and Signaling Pathways

There is currently no specific information available in the searched scientific literature regarding the biological activity or the signaling pathways modulated by **prim-O-Glucosylangelicain**.

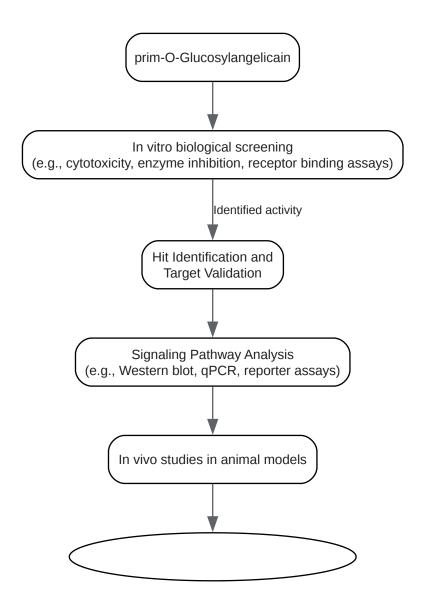
Furanocoumarins as a class of compounds are known to exhibit a wide range of biological activities, including anti-inflammatory, anti-cancer, and anti-viral effects. The biological activities of furanocoumarins are diverse.[4] Some studies have demonstrated that grapefruit juice,



which contains furanocoumarins, exhibits chemopreventive and antigenotoxic activities.[4] Additionally, certain furanocoumarins have shown anti-inflammatory activity.[4]

The genus Cimicifuga has been studied for its medicinal properties, and extracts from Cimicifuga foetida have been shown to have effects on menopausal symptoms and to induce cell cycle arrest and apoptosis in cancer cell lines. However, these effects are attributed to the crude extract and not specifically to **prim-O-Glucosylangelicain**.

Given the lack of specific data, a hypothetical logical workflow for investigating the biological activity and signaling pathway of a novel compound like **prim-O-Glucosylangelicain** is presented below.



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Caption: Logical workflow for investigating the biological activity of a novel compound.

Conclusion

prim-O-Glucosylangelicain is a furanocoumarin glucoside with defined chemical and some physical properties. However, a significant gap exists in the publicly available scientific literature regarding its detailed spectroscopic characterization, specific biological activities, and mechanism of action at the molecular level. This guide provides the foundational knowledge currently available and outlines the standard methodologies that can be employed to further investigate this natural product. Future research is warranted to fully elucidate the therapeutic potential of prim-O-Glucosylangelicain.

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